

# Personal protective equipment for handling 2-Bromobenzaldoxime

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## Compound of Interest

Compound Name: 2-Bromobenzaldoxime

Cat. No.: B2503928

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## Essential Safety and Handling Guide for 2-Bromobenzaldoxime

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromobenzaldoxime** (CAS No. 34158-72-0). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Safety Precautions

**2-Bromobenzaldoxime** is a compound that requires careful handling due to its potential health hazards. Based on available safety data, it is classified as a substance that causes skin and serious eye irritation.<sup>[1]</sup> It may also be harmful if swallowed or inhaled.<sup>[2]</sup>

Personal Protective Equipment (PPE) is mandatory when handling this chemical.

## Quantitative Data Summary

Comprehensive toxicological data such as LD50 and LC50 values for **2-Bromobenzaldoxime** are not readily available in the searched resources. However, the following physical and chemical properties have been identified:

Property	Value	Reference
CAS Number	34158-72-0	[1]
Molecular Formula	C7H6BrNO	[2]
Molecular Weight	200.03 g/mol	[2]
Appearance	White to off-white solid/powder to crystal	[2]
Melting Point	101.0 to 105.0 °C	
Boiling Point	265.6 ± 23.0 °C (Predicted)	[3]
Solubility	Sparingly soluble in water	[2]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][2]

## Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **2-Bromobenzaldoxime** from receipt to disposal.

### 1. Engineering Controls:

- Always handle **2-Bromobenzaldoxime** in a certified chemical fume hood to avoid inhalation of dust or fumes.[1]
- Ensure a safety shower and eyewash station are readily accessible.[1]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[1]
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before each use.[1]
- Skin and Body Protection: Wear a flame-retardant laboratory coat, long pants, and closed-toe shoes.

### 3. Weighing and Aliquoting:

- Perform these tasks in a fume hood to minimize dust exposure.
- Use a dedicated set of spatulas and weighing boats.
- Clean all equipment thoroughly after use.

#### 4. Dissolving the Compound:

- When dissolving the solid, add the solvent slowly to the solid to prevent splashing.
- If the dissolution is exothermic, use an ice bath to control the temperature.

#### 5. Reaction Setup:

- Set up all reactions in a fume hood.
- Ensure all glassware is properly clamped and secure.

#### 6. Post-Reaction Work-up:

- Quench the reaction carefully, especially if reactive reagents were used.
- Perform all extractions and purifications within the fume hood.

## Disposal Plan

Proper disposal of **2-Bromobenzaldoxime** and its associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

#### 1. Waste Segregation:

- As a halogenated organic compound, all waste containing **2-Bromobenzaldoxime** must be segregated into a designated "Halogenated Organic Waste" container.
- Do not mix with non-halogenated waste.

#### 2. Waste Containers:

- Use clearly labeled, leak-proof, and chemically compatible containers for waste collection.
- Keep waste containers closed when not in use.

#### 3. Solid Waste:

- Contaminated consumables such as gloves, weighing paper, and paper towels should be placed in a sealed bag and then into the solid halogenated waste container.

#### 4. Liquid Waste:

- Collect all liquid waste containing **2-Bromobenzaldoxime** in a designated halogenated liquid waste container.

#### 5. Disposal Procedure:

- All waste must be disposed of through a licensed hazardous waste disposal company.<sup>[1]</sup>
- Follow all local and national regulations for hazardous waste disposal.<sup>[1]</sup>

## Visual Workflow for Safe Handling

The following diagram illustrates the key steps and decision points for the safe handling and disposal of **2-Bromobenzaldoxime**.

Caption: Workflow for the safe handling of **2-Bromobenzaldoxime**.

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